

A Comprehensive Overview for Researchers, Scientists, and Drug Development Professionals

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Compound of Interest

Compound Name: 4-Bromobenzotrifluoride

CAS No.: 402-43-7

Cat. No.: B150022

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4-Bromobenzotrifluoride is a versatile fluorinated organic compound that serves as a critical building block in a multitude of synthetic applications, particularly within the pharmaceutical and agrochemical industries.^{[1][2]} Its unique chemical structure, featuring both a bromine atom and a trifluoromethyl group on a benzene ring, imparts desirable properties to target molecules, such as enhanced metabolic stability and lipophilicity.^[3] This guide provides a detailed examination of the chemical structure, formula, properties, synthesis, and applications of **4-bromobenzotrifluoride**.

Chemical Structure and Formula

4-Bromobenzotrifluoride, also known by its synonyms 1-Bromo-4-(trifluoromethyl)benzene and 4-Bromo- α,α,α -trifluorotoluene, is an aromatic compound.^[1] The structure consists of a benzene ring substituted with a bromine atom and a trifluoromethyl ($-\text{CF}_3$) group at the para positions (1 and 4 positions, respectively).

The presence of the electron-withdrawing trifluoromethyl group and the reactive bromine atom makes **4-bromobenzotrifluoride** a valuable intermediate in various chemical transformations.^{[2][3]}

Table 1: Chemical Identifiers for **4-Bromobenzotrifluoride**

Identifier	Value
IUPAC Name	1-bromo-4-(trifluoromethyl)benzene[4][5]
CAS Number	402-43-7[1][6]
Molecular Formula	C7H4BrF3[1][4][6]
Linear Formula	BrC6H4CF3[7]
SMILES	FC(F)(F)c1ccc(Br)cc1[5]
InChI Key	XLQSXGGDTHANLN-UHFFFAOYSA-N[5][7]

Physicochemical Properties

4-Bromobenzotrifluoride is a colorless to light yellow liquid under standard conditions.[1] A summary of its key physical and chemical properties is presented in the table below.

Table 2: Physicochemical Data of **4-Bromobenzotrifluoride**

Property	Value
Molecular Weight	225.01 g/mol [1][4]
Appearance	Colorless to light yellow clear liquid[1]
Density	1.607 g/mL at 25 °C[7]
Boiling Point	154-155 °C[8]
Flash Point	49 °C (120.2 °F) - closed cup
Refractive Index	n _{20/D} 1.472[7]
Solubility	Not miscible or difficult to mix with water[8][9]

Experimental Protocols

Detailed experimental protocols are crucial for the successful synthesis and application of **4-bromobenzotrifluoride**. Below are methodologies for its synthesis and characterization.

Several synthetic routes to **4-bromobenzotrifluoride** have been reported. Common methods involve the bromination of trifluoromethylbenzene or the trifluoromethylation of bromobenzene precursors.^[2]

Method 1: Trifluoromethylation of 1-Bromo-4-iodobenzene^[10]

This method involves the reaction of 1-bromo-4-iodobenzene with a trifluoromethylating agent.

- Materials: 1-bromo-4-iodobenzene, copper(I) iodide, 2-fluorosulfonyldifluoroacetic acid, N-methyl-2-pyrrolidone (NMP), diethyl ether, water, brine, magnesium sulfate.
- Procedure:
 - To a reaction vessel, add 1-bromo-4-iodobenzene (1 equivalent, 4.42 mmol), copper(I) iodide (1.5 equivalents, 6.63 mmol), and 2-fluorosulfonyldifluoroacetic acid (5 equivalents, 22.12 mmol) in N-methyl-2-pyrrolidone (50 mL).^[10]
 - Heat the reaction mixture to 80°C and stir for 16 hours under an argon atmosphere.^[10]
 - After cooling, dilute the mixture with diethyl ether (25 mL) and filter through celite.^[10]
 - Wash the filtrate with water (2 x 25 mL) and brine.^[10]
 - Dry the organic layer over magnesium sulfate and concentrate under reduced pressure to yield the crude product.^[10]
 - Purify the product via distillation.

Method 2: Multi-step Synthesis via Sulfonation Amination^[11]

A more classical approach involves a multi-step synthesis starting from 4-iodobenzene.

- Bromination: 4-iodobenzene is reacted with bromine in the presence of a catalyst (e.g., iron powder) to produce 4-bromobenzene.^[11]

- Sulfonation: 4-bromobenzene is treated with concentrated sulfuric acid to yield 4-bromobenzenesulfonic acid.[\[11\]](#)
- Nitration and Reduction: The sulfonic acid is nitrated and then reduced to form 4-aminobromobenzene.[\[11\]](#)
- Diazotization: The amino group is converted to a diazonium salt using sodium nitrite.[\[11\]](#)
- Fluorination: The diazonium salt is then reacted with a fluorine source, such as hydrogen fluoride, to introduce the fluorine atoms.[\[11\]](#)
- Nuclear Magnetic Resonance (NMR) Spectroscopy:
 - ^1H NMR: The proton NMR spectrum provides information about the aromatic protons.[\[12\]](#)
[\[13\]](#)
 - ^{13}C NMR: The carbon NMR spectrum shows the signals for the carbon atoms in the benzene ring and the trifluoromethyl group.[\[14\]](#)
- Infrared (IR) Spectroscopy: The IR spectrum displays characteristic absorption bands for the C-Br, C-F, and aromatic C-H bonds.[\[4\]](#)[\[15\]](#)
- Mass Spectrometry (MS): Mass spectrometry is used to determine the molecular weight and fragmentation pattern of the molecule.[\[4\]](#)[\[16\]](#)

Applications in Research and Drug Development

4-Bromobenzotrifluoride is a key intermediate in the synthesis of a wide range of organic molecules.[\[1\]](#)[\[2\]](#)

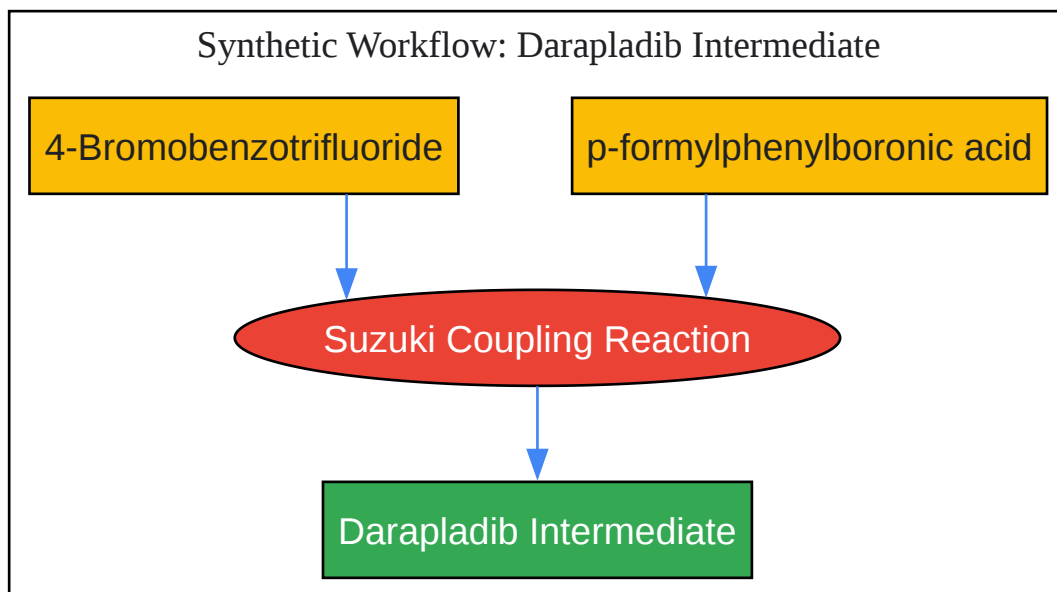
- Pharmaceutical Synthesis: The trifluoromethyl group is known to improve the efficacy, metabolic stability, and bioavailability of drug candidates.[\[3\]](#) **4-Bromobenzotrifluoride** serves as a precursor for introducing the trifluoromethylphenyl moiety into active pharmaceutical ingredients (APIs).[\[3\]](#)
- Agrochemicals: It is used as a building block for the synthesis of modern pesticides and herbicides, contributing to their potency and stability.[\[2\]](#)[\[3\]](#)

- **Advanced Materials:** This compound is utilized in the production of high-performance polymers and electronic chemicals due to the unique electronic properties conferred by the trifluoromethyl group.[1][3]
- **Coupling Reactions:** The bromine atom allows for various coupling reactions, such as the Suzuki-Miyaura reaction, to form more complex molecules.[8]

A notable application is in the synthesis of a darapladib intermediate, where **4-bromobenzotrifluoride** is coupled with another molecule via a Suzuki coupling reaction.[10]

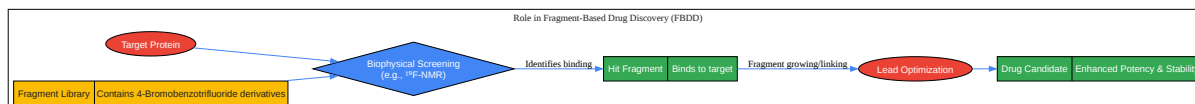
Visualizing Synthetic Pathways and Applications

To better illustrate the utility of **4-bromobenzotrifluoride**, the following diagrams depict a synthetic workflow and its role in fragment-based drug discovery.



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Caption: Synthetic workflow for a darapladib intermediate.



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